

Application of Dihydro- α -Ionone in Food Chemistry Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydro- α -ionone

Cat. No.: B1585782

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Introduction

Dihydro- α -ionone is a naturally occurring aroma compound found in various fruits and plants, including raspberries and tea. It possesses a characteristic floral, woody, and fruity aroma with raspberry and violet nuances, making it a valuable ingredient in the flavor and fragrance industry. In food chemistry research, dihydro- α -ionone is studied for its contribution to the overall flavor profile of foods, its stability during processing, and its sensory perception by consumers. This document provides detailed application notes and experimental protocols for the investigation of **dihydro- α -ionone** in a food chemistry context.

Physicochemical and Sensory Properties

A summary of the key quantitative data for dihydro- α -ionone is presented in Table 1. This information is crucial for its application in food systems, including dosage calculations and predicting its behavior during processing and storage.

Table 1: Physicochemical and Sensory Data of Dihydro- α -Ionone

Property	Value	References
Molecular Formula	C ₁₃ H ₂₂ O	[1]
Molecular Weight	194.32 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor Profile	Woody, floral, berry, orris, powdery, violet, raspberry, fruity	[3]
Taste Profile	Berry, floral, woody, seedy with fruity undertones (at 2.00 ppm)	[2][4]
Odor Threshold (in air)	(R)-(+)-enantiomer: 31 ppb; (S)-(-)-enantiomer: 100 ppb	[5]
Boiling Point	90 °C at 0.1 mmHg	[2]
Flash Point	108.89 °C	[2]
Specific Gravity	0.918–0.923 @ 25 °C	[2]
Refractive Index	1.473–1.480 @ 20 °C	[2]
Solubility	Soluble in alcohol; Water solubility: 11.64 mg/L @ 25 °C (estimated)	[2][3]
Natural Occurrence (example)	Raspberries (relative content in some cultivars up to 5.19%)	

Experimental Protocols

Protocol 1: Synthesis of Dihydro- α -Ionone

This protocol describes a two-step synthesis of dihydro- α -ionone from citral and acetone, followed by hydrogenation.

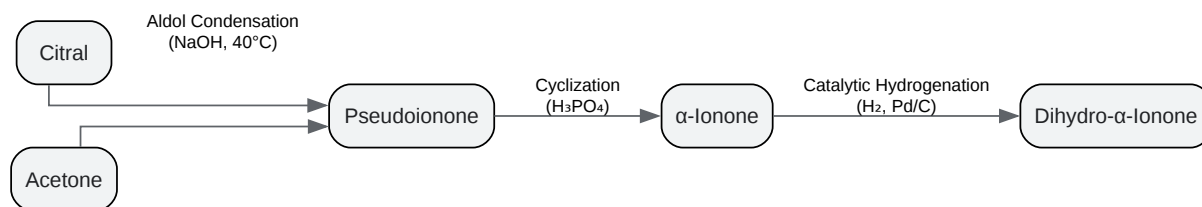
Step 1: Synthesis of Pseudoionone[6][7][8]

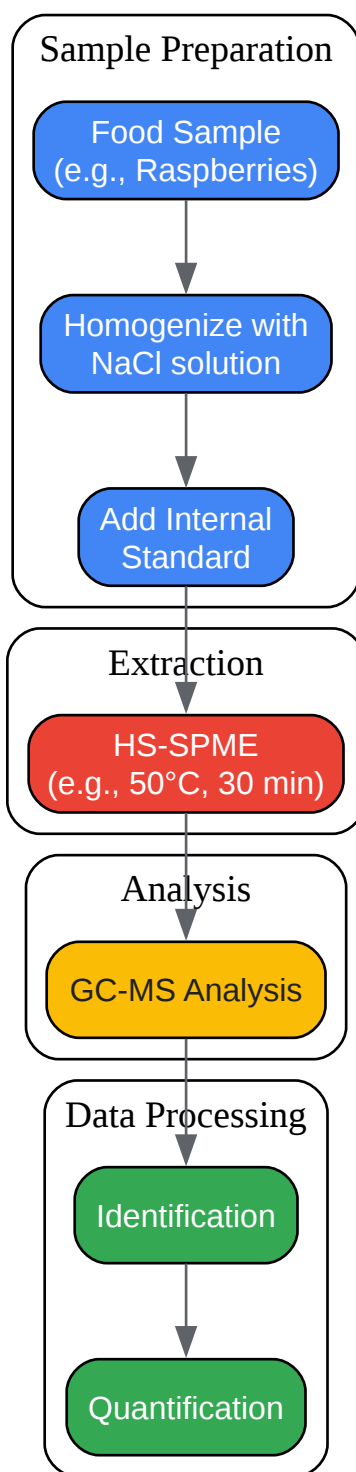
- **Reaction Setup:** In a flask equipped with a stirrer, add 722 g of acetone and 27 g of a 41% aqueous solution of sodium hydroxide.
- **Addition of Citral:** While stirring at room temperature, slowly add 500 g of citral to the mixture.
- **Reaction:** Heat the mixture using a water bath and maintain the temperature at 40°C for 1.5 hours with continuous stirring.
- **Work-up:** After the reaction, separate the aqueous layer. Neutralize the organic layer with a 1% hydrochloric acid solution, wash with distilled water, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the remaining acetone and purify the resulting pseudoionone by rectification.

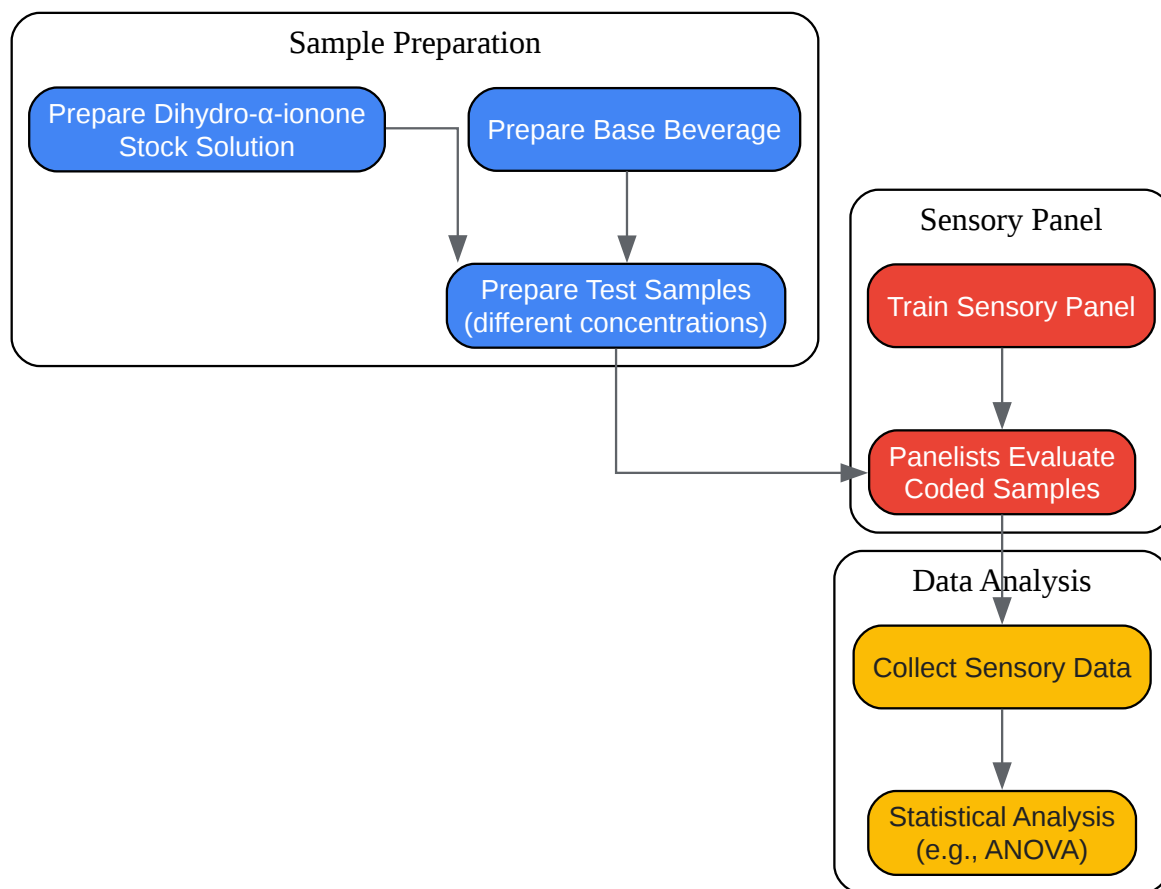
Step 2: Cyclization and Hydrogenation to Dihydro- α -Ionone[6][9]

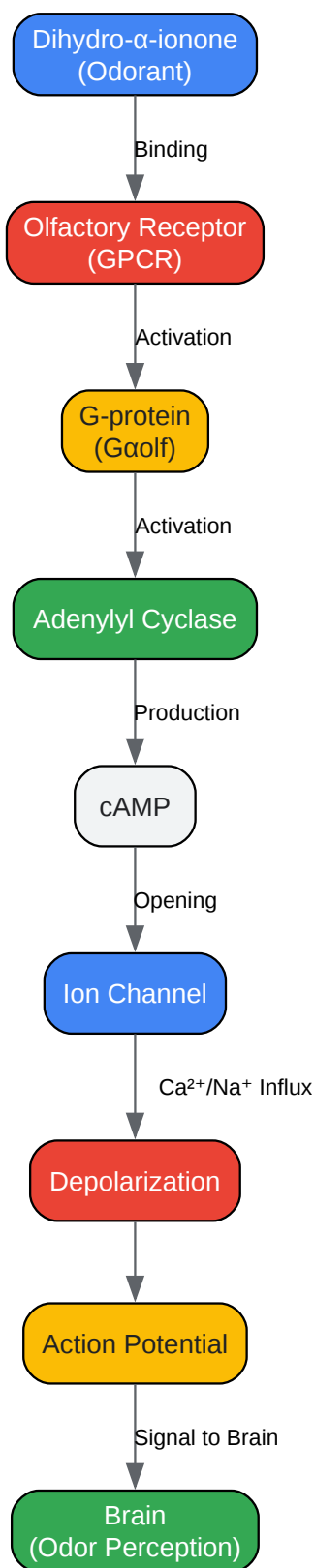
- **Cyclization to α -Ionone:** The cyclization of pseudoionone to primarily α -ionone can be achieved using 85% phosphoric acid.[6] The reaction is typically carried out by adding pseudoionone to the acid and stirring at a controlled temperature.
- **Catalytic Hydrogenation:** Transfer the synthesized α -ionone to a high-pressure autoclave. Add a palladium on carbon (Pd/C) catalyst.
- **Hydrogenation Reaction:** Pressurize the autoclave with hydrogen gas and heat the reaction mixture. The reaction is typically conducted at a temperature between 50°C and 100°C and a pressure ranging from 100 to 2500 lbs.[9]
- **Monitoring:** Monitor the reaction progress by gas chromatography (GC) to ensure the complete conversion of α -ionone to dihydro- α -ionone.
- **Purification:** After the reaction is complete, cool the autoclave, filter the catalyst, and purify the resulting dihydro- α -ionone by distillation under reduced pressure.

Diagram 1: Synthesis of Dihydro- α -Ionone









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